

# An In-depth Technical Guide to Einecs 255-399-6: Sodium Lauroyl Aspartate

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## Compound of Interest

Compound Name: *Einecs 255-399-6*

Cat. No.: *B15178931*

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## Introduction

**Einecs 255-399-6** is the European Inventory of Existing Commercial Chemical Substances number for the compound Sodium Lauroyl Aspartate. This anionic surfactant is synthesized from lauric acid, a fatty acid, and aspartic acid, an amino acid.[1] Due to its amphiphilic nature, possessing both a hydrophobic tail (lauroyl group) and a hydrophilic head (aspartate group), it exhibits excellent surface-active properties.[1] This technical guide provides a comprehensive overview of the discovery, synthesis, physicochemical properties, mechanism of action, and applications of Sodium Lauroyl Aspartate.

## Discovery and History

While the precise date and discoverer of Sodium Lauroyl Aspartate are not extensively documented in readily available literature, its development is rooted in the broader research into amino acid-based surfactants. These surfactants emerged as milder alternatives to traditional sulfate-based surfactants. The synthesis of amides from amines and acyl chlorides was first described in 1883 by German chemists Carl Schotten and Eugen Baumann, establishing the chemical foundation for producing such compounds.[2] The commercial use of Sodium Lauroyl Aspartate is primarily in the cosmetics and personal care industry, where it is valued for its gentle cleansing and conditioning properties.[1][3]

## Synthesis

The primary method for synthesizing Sodium Lauroyl Aspartate is the Schotten-Baumann reaction, which involves the acylation of an amine with an acid chloride.<sup>[2]</sup> In this case, the amine is aspartic acid, and the acid chloride is lauroyl chloride.

## Experimental Protocol: Schotten-Baumann Reaction for Sodium Lauroyl Aspartate

This protocol is a generalized representation based on the principles of the Schotten-Baumann reaction for N-acyl amino acid surfactants.

Materials:

- Aspartic Acid
- Lauroyl Chloride
- Sodium Hydroxide (NaOH)
- Dichloromethane (or other suitable organic solvent)
- Water
- Hydrochloric Acid (for pH adjustment)

Procedure:

- Preparation of the Aqueous Phase: Dissolve aspartic acid in an aqueous solution of sodium hydroxide. The stoichiometry should be calculated to neutralize the carboxylic acid groups of the aspartic acid and the hydrochloric acid that will be generated during the reaction.
- Preparation of the Organic Phase: Dissolve lauroyl chloride in an organic solvent such as dichloromethane.
- Reaction: The aqueous solution of the sodium salt of aspartic acid is cooled in an ice bath. The solution of lauroyl chloride is then added dropwise with vigorous stirring. The reaction is typically carried out at a low temperature to control the exothermic reaction. The pH of the

aqueous phase is maintained in the alkaline range (typically pH 9-11) by the addition of sodium hydroxide solution to neutralize the liberated hydrochloric acid.

- **Separation:** After the reaction is complete, the organic and aqueous layers are separated. The aqueous layer contains the sodium lauroyl aspartate.
- **Purification:** The aqueous solution is washed with an organic solvent to remove any unreacted lauroyl chloride or lauric acid. The pH of the aqueous solution can then be adjusted as needed. The final product is typically an aqueous solution of Sodium Lauroyl Aspartate.

## Physicochemical Properties

Sodium Lauroyl Aspartate is characterized by the following physicochemical properties:

Property	Value	Reference
EINECS Number	255-399-6	-
CAS Number	41489-18-3	[4]
Molecular Formula	C16H28NNaO5	[5]
Molecular Weight	339.39 g/mol	[5]
IUPAC Name	Sodium (2S)-2-(dodecanoylamino)succinate	[5]
Appearance	Typically a white to off-white powder or aqueous solution	[1]
Critical Micelle Concentration (CMC) of Disodium N-lauroyl aspartate	73 mmol/L	[6]

## Mechanism of Action

As a surfactant, the primary mechanism of action of Sodium Lauroyl Aspartate is the reduction of surface tension at the interface between different phases, such as oil and water or air and water.[1] Its amphiphilic structure is key to this function. The hydrophobic lauroyl tail orients

itself away from water and towards oily substances, while the hydrophilic aspartate head remains in the aqueous phase.

This behavior leads to the formation of micelles in aqueous solutions above a certain concentration, known as the critical micelle concentration (CMC). Micelles are spherical aggregates where the hydrophobic tails are sequestered in the interior, and the hydrophilic heads form the outer surface, interacting with water. This structure allows for the emulsification of oils and the lifting of dirt and grime from surfaces, which is the basis of its cleansing action in personal care products.<sup>[1]</sup>

## Applications

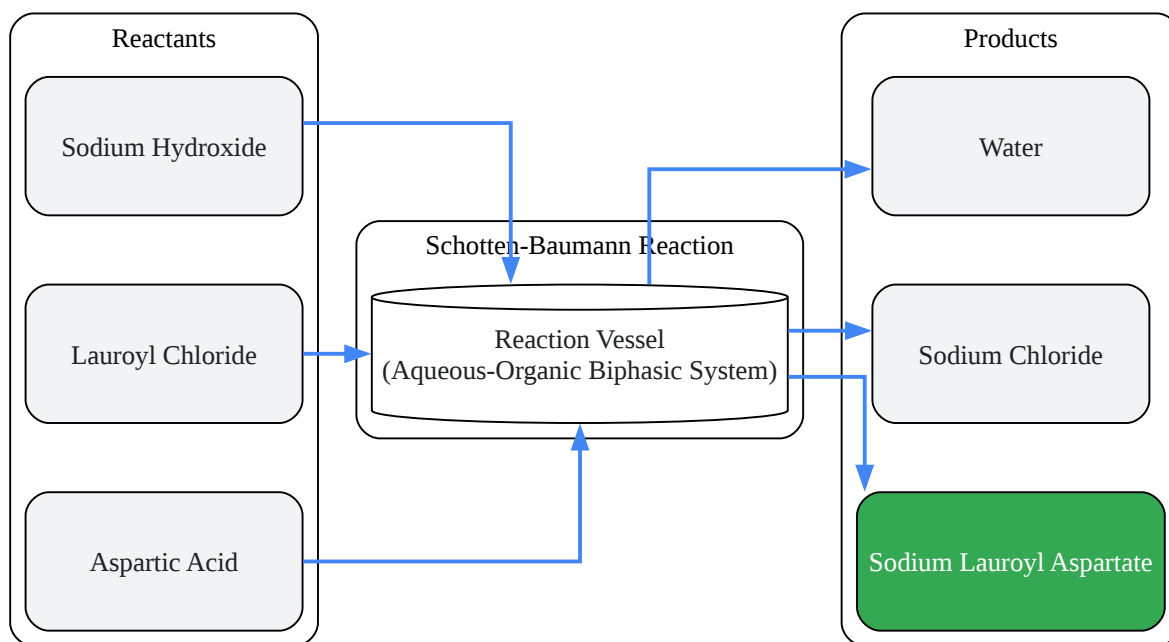
The primary application of Sodium Lauroyl Aspartate is in the cosmetics and personal care industry.<sup>[1][3]</sup> Its mildness makes it a suitable ingredient in a variety of products, including:

- **Cleansing Agents:** Used in facial cleansers, body washes, and shampoos for its ability to gently remove dirt and oils without stripping the skin's natural moisture.<sup>[1]</sup>
- **Hair Conditioning Agents:** It helps to leave hair easy to comb, soft, and shiny.<sup>[1]</sup>
- **Foaming Agents:** It contributes to the lathering properties of cleansing products.<sup>[1]</sup>

While its predominant use is in cosmetics, the properties of amino acid-based surfactants are being explored for other potential applications, such as in drug delivery systems and other industrial formulations requiring mild and biodegradable surfactants.

## Visualizations

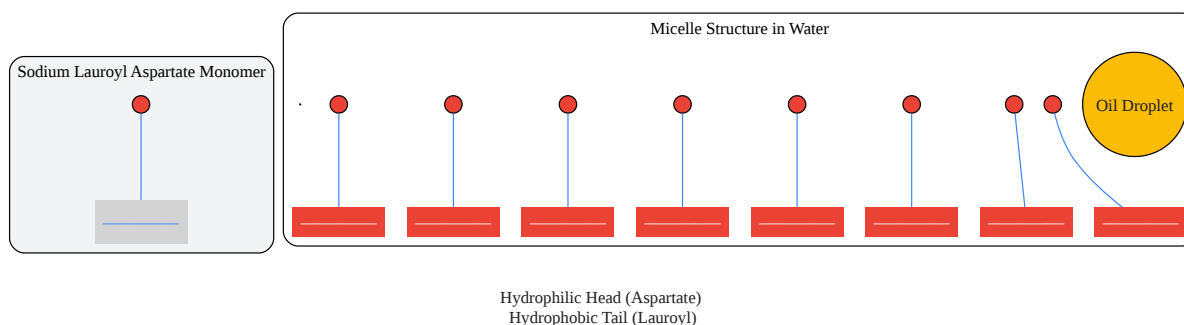
### Synthesis Workflow of Sodium Lauroyl Aspartate



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Caption: Synthesis of Sodium Lauroyl Aspartate via the Schotten-Baumann reaction.

## Mechanism of Action: Micelle Formation



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Caption: Surfactant mechanism showing micelle formation around an oil droplet.

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- To cite this document: BenchChem. [An In-depth Technical Guide to EINECS 255-399-6: Sodium Lauroyl Aspartate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15178931#discovery-and-history-of-einecs-255-399-6]

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